

Dow Corning 4 electrical insulating compound technical data sheet

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Compound of Interest

Compound Name: DC4 universal

Cat. No.: B1166284

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An In-Depth Technical Guide to Dow Corning 4 Electrical Insulating Compound

Dow Corning 4 Electrical Insulating Compound is a grease-like material composed of a silica filler in combination with selected polydimethyl silicone fluids.^{[1][2]} It is designed as a moisture-proof seal and lubricant for a variety of applications, particularly in the electrical and automotive industries.^{[1][2][3]} This guide provides a detailed overview of its technical specifications, based on available data sheets.

Data Presentation

The physical and electrical properties of Dow Corning 4 are summarized in the tables below. These values are typical and are not intended for use in preparing specifications.^{[1][2]}

Physical and Thermal Properties

Property	Value	Units	Test Method
Color	White; translucent	-	CTM 0176
NLGI Grade	2	-	CTM 0191
Penetration, unworked	220	mm/10	-
Penetration, worked 60	310 max.	mm/10	-
Bleed, 30 hours/200°C	6.0 max.	%	CTM 0033A
Evaporation, 30 hours/200°C	2.0 max.	%	CTM 0033A
Service Temperature Range	-55 to +200	°C	-
-67 to +392	°F	-	-
Melting Point	None	°C (°F)	-
Relative Density at 25°C	1.0	g/ml	CTM 0022
Flash Point	> 300	°C	-

Table 1: Physical and thermal properties of Dow Corning 4 Electrical Insulating Compound.
Data sourced from multiple technical data sheets.[\[1\]](#)[\[2\]](#)

Electrical Properties

Property	Value	Units	Test Method
Dielectric Strength, 1.27mm gap	1.0	kV/ml	CTM 0114
Permittivity at 100 Hz	3.1	-	CTM 0112
Permittivity at 100 kHz	3.1	-	CTM 0112
Dissipation Factor at 100 Hz	0.0025	-	CTM 0112
Dissipation Factor at 100 kHz	0.0025	-	CTM 0112
Volume Resistivity at 23°C	0.10×10^{15}	Ohm·cm	CTM 0249
Arc Resistance	120	seconds	CTM 0171

Table 2: Electrical properties of Dow Corning 4 Electrical Insulating Compound, highlighting its insulating capabilities.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The properties listed above are determined using Dow Corning's Corporate Test Methods (CTMs). Copies of these CTMs are available upon request from the manufacturer.[\[1\]](#)[\[2\]](#) The specific CTMs cited in the technical data sheets are:

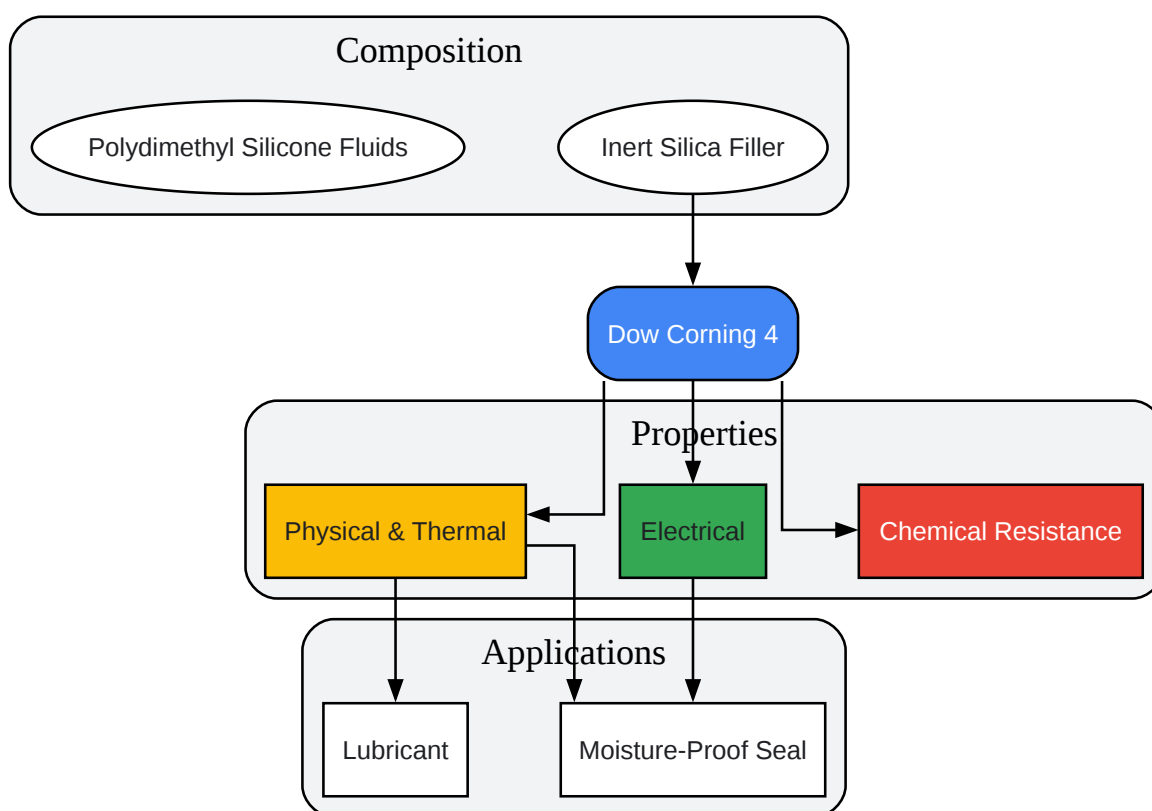
- CTM 0176: Color determination.
- CTM 0191: NLGI grade determination.
- CTM 0033A: Bleed and evaporation testing.
- CTM 0022: Relative density measurement.
- CTM 0114: Dielectric strength testing.
- CTM 0112: Permittivity and dissipation factor measurement.

- CTM 0249: Volume resistivity measurement.
- CTM 0171: Arc resistance testing.

Detailed methodologies for these experimental protocols are not publicly available in the provided search results and would require direct contact with the manufacturer.

Mandatory Visualization

The following diagram illustrates the logical relationships between the composition, properties, and applications of Dow Corning 4 Electrical Insulating Compound.



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Composition, Properties, and Applications of Dow Corning 4.

Chemical Resistance and Solubility

Dow Corning 4 exhibits good resistance to mineral oils, vegetable oils, and air.[2] It is also generally resistant to dilute acids, alkalis, and most aqueous solutions.[2] However, it is recommended to test the compound for specific applications as chemical composition, pressure, and other factors can vary.[2]

The compound is insoluble in water, methanol, ethanol, and mineral oil.[1][2] It is soluble in mineral spirits and methyl ethyl ketone.[1][2] It is important to note that this compound should not be applied to O-rings or other components made of silicone rubber, as it can degrade the silicone rubber.[1][2] It may also cause slight swelling in natural and butyl rubbers.[1][2]

Handling and Safety

For safe use, it is essential to read the product and safety data sheets before handling.[2] The material is not considered a hazardous material as defined by the OSHA Hazard Communication Standard.[4] Good industrial hygiene practices should be followed, including washing after handling, especially before eating.[1] When using solvents for cleanup, ensure adequate ventilation and follow the solvent supplier's safety precautions.[2]

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